

Application Notes: Cy5.5-SE for Labeling Amine-Modified Oligonucleotides

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Compound of Interest

Compound Name:	Cy5.5-SE
Cat. No.:	B12323702

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Introduction

Cyanine 5.5 (Cy5.5) is a near-infrared (NIR) fluorescent dye ideal for biological imaging and other applications where minimizing background autofluorescence is critical.[1][2] Its succinimidyl ester (SE) derivative, **Cy5.5-SE**, is a popular amine-reactive reagent used to covalently label biomolecules, including proteins, peptides, and amine-modified oligonucleotides.[3][4] The SE group reacts efficiently with primary aliphatic amines (R-NH₂), such as those introduced at the 5' or 3' terminus of a synthetic oligonucleotide, to form a highly stable amide bond.[5][6] This labeling method is a cornerstone for producing fluorescent probes used in a variety of advanced research and diagnostic applications, including *in vivo* imaging, fluorescence resonance energy transfer (FRET), and fluorescence *in situ* hybridization (FISH). [1][7][8]

The reaction is highly dependent on pH, with optimal conditions typically between pH 8.3 and 9.0.[9][10][11] At this pH, the primary amine is sufficiently deprotonated and nucleophilic to attack the SE group, leading to the release of N-hydroxysuccinimide (NHS) and the formation of a stable conjugate.[6] Careful control of reaction parameters and subsequent purification are essential to ensure high labeling efficiency and remove unreacted dye, which is crucial for achieving a high signal-to-noise ratio in downstream applications.[12]

Quantitative Data and Specifications

This section provides key quantitative data for Cy5.5 dye and typical parameters for labeling reactions.

Table 1: Spectroscopic Properties of Cy5.5

Property	Value	Reference
Excitation Maximum (λ_{ex})	~675 nm	[2][3]
Emission Maximum (λ_{em})	~694 nm	[3]
Molar Extinction Coefficient (ϵ)	~190,000 - 209,000 M ⁻¹ cm ⁻¹	[2][3]

| Spectrally Similar Dyes | Alexa Fluor® 680, DyLight® 680 |[2][3] |

Table 2: Recommended Reaction Parameters

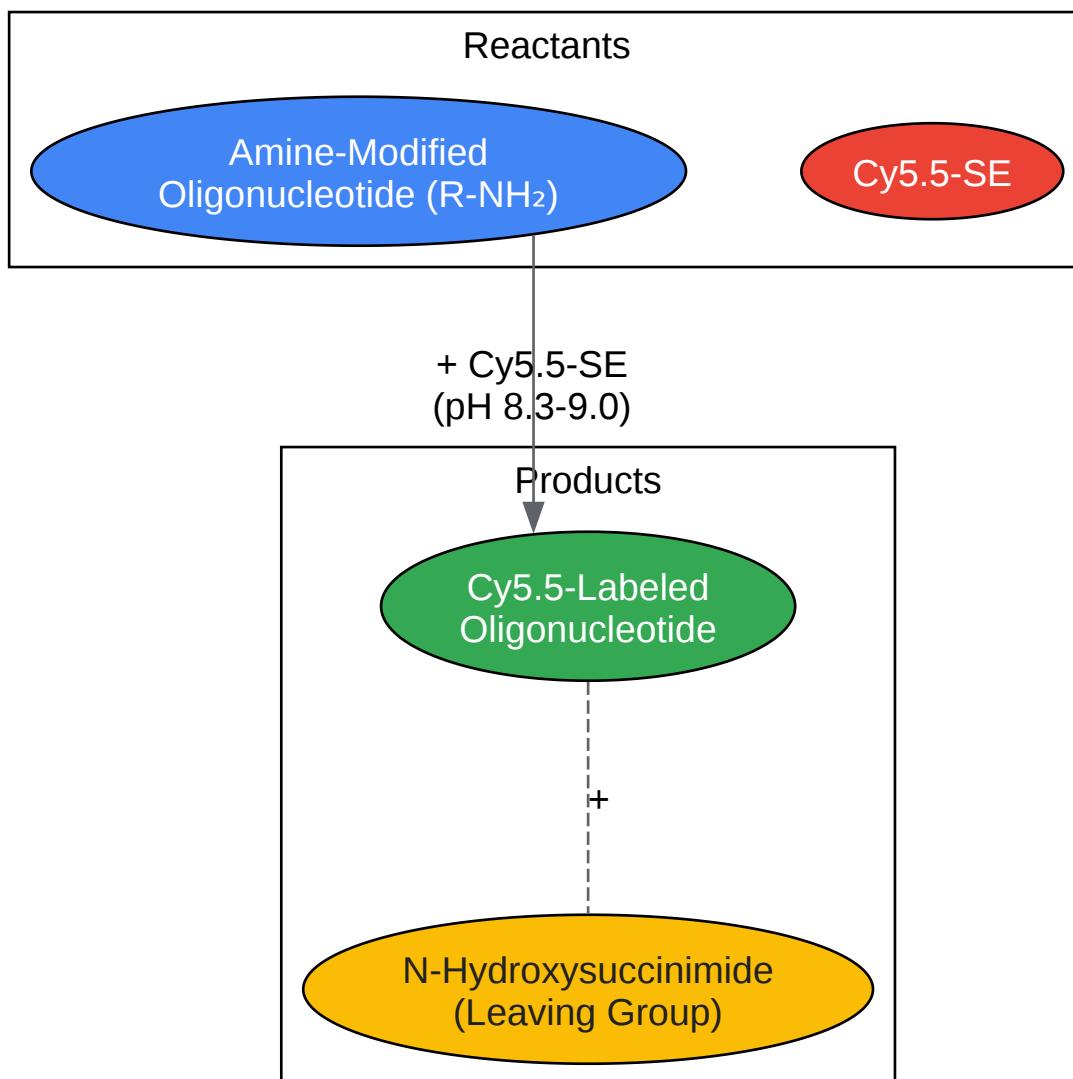
Parameter	Recommended Value	Notes
pH	8.3 - 9.0	The reaction with primary amines is strongly pH-dependent.[9][10] Buffers containing primary amines (e.g., Tris) must be avoided.[13]
Buffer	0.1 M Sodium Bicarbonate or Sodium Borate	Provides the optimal pH range for the reaction.[6][9]
Solvent for Cy5.5-SE	Anhydrous DMSO or DMF	The dye should be dissolved immediately before use as it is moisture-sensitive.[6][9]
Oligonucleotide Conc.	0.3 - 0.8 mM	Higher concentrations can improve reaction efficiency.[6][10]
Dye-to-Oligo Molar Ratio	5:1 to 20:1	A molar excess of the dye helps drive the reaction to completion. The optimal ratio may require empirical determination.
Reaction Temperature	Room Temperature (~25°C)	Provides a balance between reaction rate and dye stability.

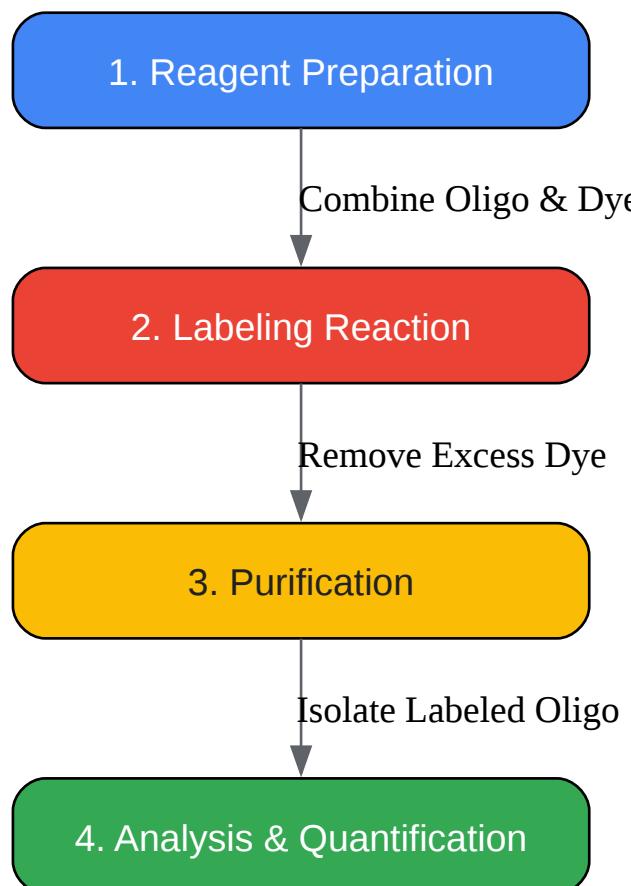
| Reaction Time | 1 - 3 hours (or overnight) | Longer incubation times may increase labeling efficiency.[6] Protect the reaction from light. |

Diagrams and Workflows

Chemical Reaction

The labeling process is based on the nucleophilic attack of the primary amine on the succinimidyl ester of the Cy5.5 dye.





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